

6-Hex, SE: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	6-Hex, SE
Cat. No.:	B15552929

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This technical guide provides a comprehensive overview of **6-Hex, SE** (6-carboxy-2',4,4',5',7,7'-hexachlorofluorescein, succinimidyl ester), a widely used fluorescent dye in molecular biology and drug development. This document is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical structure, properties, and applications, particularly in nucleic acid labeling.

Chemical Structure and Properties

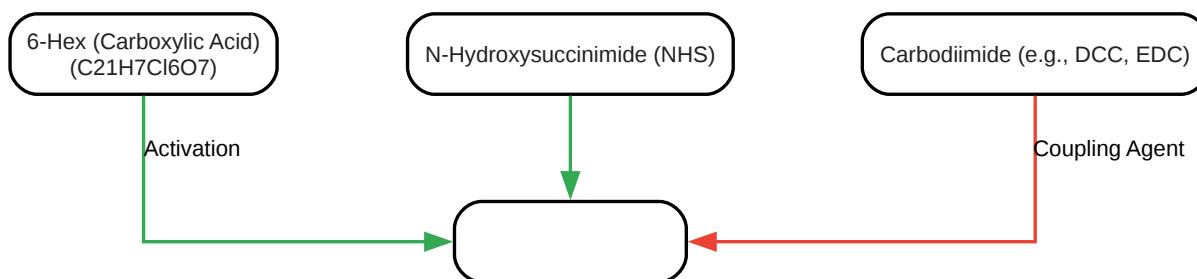
6-Hex, SE is a chlorinated derivative of fluorescein, modified with a succinimidyl ester (SE) functional group. This SE group allows for covalent attachment to primary and secondary amines, making it an excellent tool for labeling biomolecules. The hexachloro-substitution results in a narrower emission spectrum and increased photostability compared to fluorescein.

Below is a summary of the key chemical and physical properties of **6-Hex, SE**.

Property	Value	Reference
Chemical Name	6-carboxy-2',4,4',5',7,7'-hexachlorofluorescein, succinimidyl ester	[1] [2] [3] [4]
Synonyms	6-HEX, NHS ester	[1]
Molecular Formula	C ₂₅ H ₉ Cl ₆ NO ₉	
Molecular Weight	680.06 g/mol	
Appearance	Orange solid	
Excitation Maximum (λ_{ex})	533 nm	
Emission Maximum (λ_{em})	559 nm	
Solubility	Soluble in DMSO	
Storage Conditions	Freeze (<-15 °C), protected from light	

Synthesis

The synthesis of **6-Hex, SE** involves the conversion of the carboxylic acid form of 6-Hex (6-carboxy-2',4,4',5',7,7'-hexachlorofluorescein) into its N-hydroxysuccinimide (NHS) ester. This is a common method for creating amine-reactive compounds.

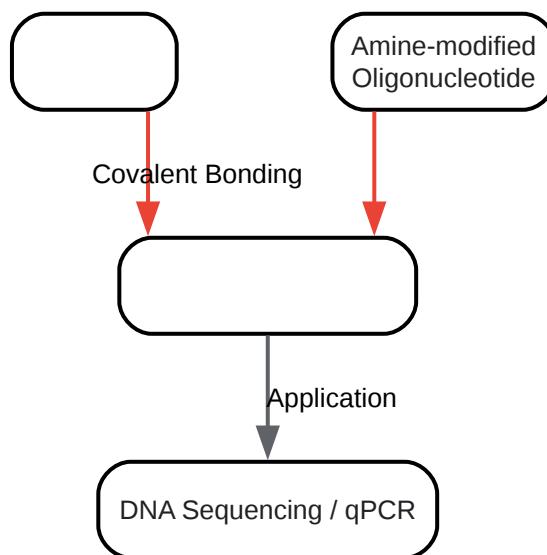


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General synthesis of **6-Hex, SE**.

Mechanism of Action and Applications

The primary application of **6-Hex, SE** is the fluorescent labeling of biomolecules, particularly amine-modified oligonucleotides used in nucleic acid sequencing and quantitative PCR (qPCR). The succinimidyl ester group reacts with primary amines on the target molecule to form a stable amide bond.



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Labeling workflow of **6-Hex, SE**.

Experimental Protocol: Labeling of Amine-Modified Oligonucleotides

This protocol provides a general guideline for the fluorescent labeling of amine-modified oligonucleotides with **6-Hex, SE**. Optimization may be required for specific applications.

Materials:

- **6-Hex, SE**
- Amine-modified oligonucleotide
- Anhydrous Dimethylsulfoxide (DMSO)

- 0.1 M Sodium bicarbonate buffer, pH 8.5
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Nuclease-free water

Procedure:

- Prepare **6-Hex, SE** Stock Solution: Dissolve 1 mg of **6-Hex, SE** in 100 μ L of anhydrous DMSO to make a 10 mg/mL stock solution. This should be done immediately before use.
- Prepare Oligonucleotide Solution: Dissolve the amine-modified oligonucleotide in 0.1 M sodium bicarbonate buffer (pH 8.5) to a final concentration of 1-5 mg/mL.
- Labeling Reaction:
 - To the oligonucleotide solution, add a 10-20 fold molar excess of the **6-Hex, SE** stock solution.
 - Vortex the mixture gently and incubate for 2-4 hours at room temperature in the dark.
- Purification of Labeled Oligonucleotide:
 - Separate the labeled oligonucleotide from unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with nuclease-free water.
 - Collect the fractions containing the labeled oligonucleotide, which will be visible as a colored band that elutes first.
- Quantification and Storage:
 - Determine the concentration and degree of labeling of the purified oligonucleotide using UV-Vis spectrophotometry.
 - Store the labeled oligonucleotide at -20°C, protected from light.

Signaling Pathway Involvement

6-Hex, SE is a synthetic fluorescent dye used as a labeling reagent. It is not known to be involved in any biological signaling pathways. Its utility lies in its ability to covalently attach to biomolecules, allowing for their detection and tracking in various experimental setups.

This guide provides essential information for the effective use of **6-Hex, SE** in research and development. For specific applications, further optimization of protocols is recommended.

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